

An In-depth Technical Guide to 1-Chloroundecane: Molecular Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloroundecane

Cat. No.: B1583068

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This technical guide provides a comprehensive overview of the molecular structure and weight of **1-chloroundecane**, tailored for researchers, scientists, and professionals in drug development.

Molecular and Physicochemical Data

1-Chloroundecane is a halogenated aliphatic hydrocarbon. Its fundamental molecular and physical properties are summarized in the table below, providing a quantitative snapshot of the compound.

Property	Value	Citations
Molecular Formula	C ₁₁ H ₂₃ Cl	[1][2][3][4][5]
Molecular Weight	190.75 g/mol	[3][4]
190.753 g/mol	[1][5][6]	
190.755 g/mol	[2]	
IUPAC Name	1-Chloroundecane	[1]
CAS Registry Number	2473-03-2	[1][2][5][6]
Canonical SMILES	CCCCCCCCCCCCI	[2][3][7]
Appearance	Colorless to Light yellow clear liquid	[2]
Density	0.87 g/cm ³	[3]
Boiling Point	242 °C	[3]
Monoisotopic Mass	190.1488284 Da	[2][7]

Molecular Structure Visualization

The molecular structure of **1-chloroundecane** consists of an eleven-carbon straight chain (an undecyl group) with a chlorine atom attached to the first carbon atom. The logical relationship between the atoms is depicted in the following diagram.

Figure 1: Atomic connectivity of **1-Chloroundecane**.

Experimental Protocols

Detailed experimental protocols for the characterization of **1-chloroundecane** are not readily available in public literature. However, techniques such as mass spectrometry, infrared spectroscopy, and gas chromatography are commonly employed for its analysis.[1][5][6] Below is a representative protocol for electron ionization mass spectrometry (EI-MS), a standard method for determining the molecular weight and fragmentation pattern of volatile organic compounds like **1-chloroundecane**.

Representative Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** A dilute solution of **1-chloroundecane** is prepared in a volatile organic solvent (e.g., dichloromethane or hexane) at a concentration of approximately 1 mg/mL.
- **Instrument Setup:**
 - A gas chromatograph-mass spectrometer (GC-MS) system is used.
 - The GC is equipped with a non-polar capillary column (e.g., DB-5ms).
 - Helium is used as the carrier gas at a constant flow rate.
 - The injection port temperature is set to 250°C.
 - The GC oven temperature program is initiated at a low temperature (e.g., 50°C), held for a few minutes, and then ramped up to a higher temperature (e.g., 280°C) to ensure separation from any impurities.
- **Injection:** A small volume (typically 1 µL) of the prepared sample is injected into the GC inlet.
- **Mass Spectrometry Analysis:**
 - As the **1-chloroundecane** elutes from the GC column, it enters the mass spectrometer's ion source.
 - The ion source is operated in electron ionization (EI) mode, with a standard electron energy of 70 eV.
 - The molecules are bombarded with electrons, causing ionization and fragmentation.
 - The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- **Data Acquisition:** The detector records the abundance of each ion at different m/z values, generating a mass spectrum. The spectrum is analyzed to identify the molecular ion peak (corresponding to the molecular weight) and the characteristic fragmentation pattern, which

can be used to confirm the structure. The NIST WebBook provides mass spectrum data for **1-chloroundecane** obtained through this method.[6]

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